

Key characteristics of ethoxymethylidene functional group

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Compound of Interest

Compound Name:	Ethyl (2E)-2-(ethoxymethylidene)-4,4-difluoro-3-oxobutanoate
CAS No.:	176969-33-8
Cat. No.:	B573558

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An In-Depth Technical Guide to the Ethoxymethylidene Functional Group: Synthesis, Reactivity, and Applications

Abstract

The ethoxymethylidene functional group, particularly as embodied in the versatile reagent diethyl ethoxymethylidenemalonate (DEEMM), represents a cornerstone in modern organic synthesis. Characterized by a unique vinyl ether structure activated by adjacent electron-withdrawing groups, it serves as a potent electrophile for the construction of complex molecular architectures. This guide provides a comprehensive analysis of the group's core characteristics, including its electronic properties, primary modes of reactivity, and significant applications. We delve into its pivotal role in the synthesis of heterocyclic systems, most notably quinolines via the Gould-Jacobs reaction, and its utility as a stable and orthogonal amine-protecting group. Detailed mechanistic pathways and field-proven experimental protocols are presented to offer researchers, scientists, and drug development professionals a practical and in-depth understanding of how to leverage this powerful synthetic tool.

Introduction to a Versatile Synthetic Building Block

In the landscape of organic chemistry, the ability to efficiently construct carbon-carbon and carbon-heteroatom bonds is paramount. The ethoxymethylidene functional group ($=\text{CH-OEt}$) is a key enabler of such transformations. While structurally simple, its true synthetic potential is unlocked when positioned adjacent to electron-withdrawing functionalities. The most prominent and widely utilized reagent featuring this group is Diethyl 2-(ethoxymethylene)malonate (DEEMM), CAS 87-13-8.^{[1][2]}

DEEMM is a colorless to pale yellow liquid that serves as a highly versatile C3 synthon.^{[1][3]} Its reactivity is dominated by the interplay between the electron-donating ethoxy group and the two electron-withdrawing ethyl ester groups. This electronic arrangement renders the β -carbon highly electrophilic and predisposes the ethoxy group to act as an excellent leaving group in nucleophilic vinylic substitution reactions. Consequently, DEEMM and related structures are indispensable intermediates in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.^{[1][4][5]} This guide will explore the fundamental principles governing the reactivity of the ethoxymethylidene group and showcase its application in transformative synthetic strategies.

Structural and Electronic Properties

The reactivity of the ethoxymethylidene group is a direct consequence of its electronic structure. The oxygen atom of the ethoxy group exerts a positive mesomeric effect (+M), donating lone-pair electron density into the $\text{C}=\text{C}$ double bond. Simultaneously, the oxygen's electronegativity results in a negative inductive effect (-I). When powerful electron-withdrawing groups (EWGs) like esters or nitriles are attached to the α -carbon, they create a strong electronic pull that activates the double bond for nucleophilic attack at the β -position.

This polarization makes the ethoxymethylidene group a superb Michael acceptor and a substrate for addition-elimination reactions.^{[3][6]} The overall transformation is a nucleophilic vinylic substitution, where a nucleophile replaces the ethoxy group.

Spectroscopic Characterization

The structural features of ethoxymethylidene-containing compounds are readily identifiable through standard spectroscopic techniques. For the archetypal reagent DEEMM, the following characteristics are observed:

Property	Value / Description	Reference
Molecular Formula	C ₁₀ H ₁₆ O ₅	[3][7]
Molecular Weight	216.23 g/mol	[7]
Appearance	Colorless to pale yellow viscous liquid	[3][4]
¹ H NMR	Signals corresponding to ethyl groups (triplets and quartets), a singlet for the vinylic proton (=CH), and signals for the ethoxy group's methylene and methyl protons.	[8]
¹³ C NMR	Resonances for carbonyl carbons, the vinylic carbons (α-C and β-C), and the carbons of the three ethyl groups.	[9]
IR Spectroscopy	Strong absorption bands for C=O (ester) stretching, C=C stretching, and C-O stretching.	[8]

Synthesis and Commercial Availability

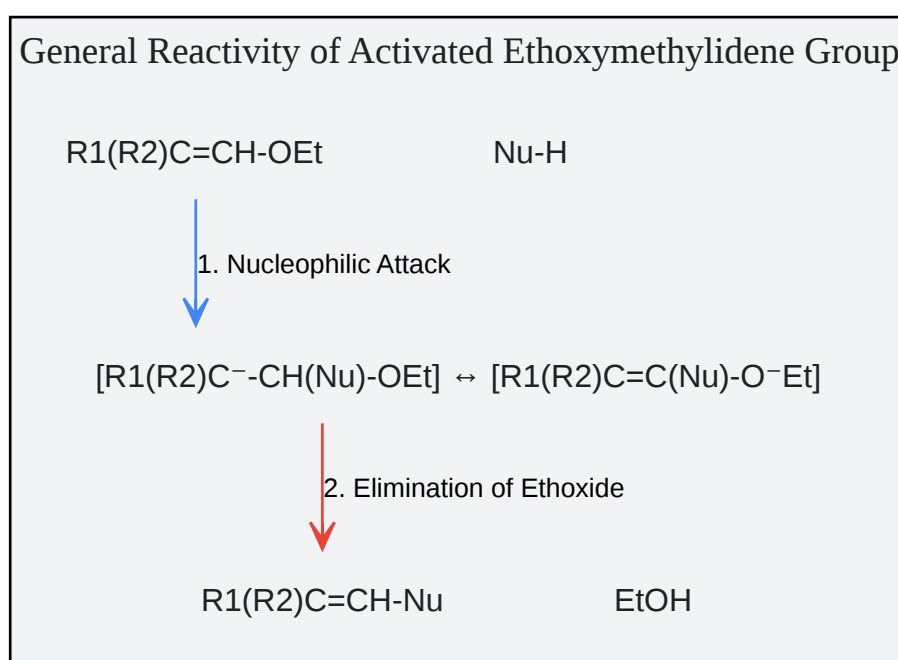
The widespread utility of the ethoxymethylidene group is supported by the straightforward and scalable synthesis of its key reagents. DEEMM is most commonly prepared via the reaction of diethyl malonate with triethyl orthoformate, often using acetic anhydride as a dehydrating agent and zinc chloride as a catalyst.[10] This well-established procedure ensures high yields of the pure product, making it a readily available and cost-effective building block for both academic research and industrial production.[1][10]

Key Reactivity and Mechanistic Pathways

The ethoxymethylidene functional group is defined by its predictable and versatile reactivity, primarily serving as an electrophilic partner in reactions with a wide range of nucleophiles.

Nucleophilic Vinylic Substitution: The Primary Reactive Mode

The core reactivity of the activated ethoxymethylidene group is a two-step addition-elimination sequence. A nucleophile first attacks the electron-deficient β -carbon, breaking the π -bond and forming a transient enolate intermediate. This is followed by the elimination of the ethoxy group, which reforms the double bond and completes the substitution. This pathway is the mechanistic foundation for the applications discussed below.



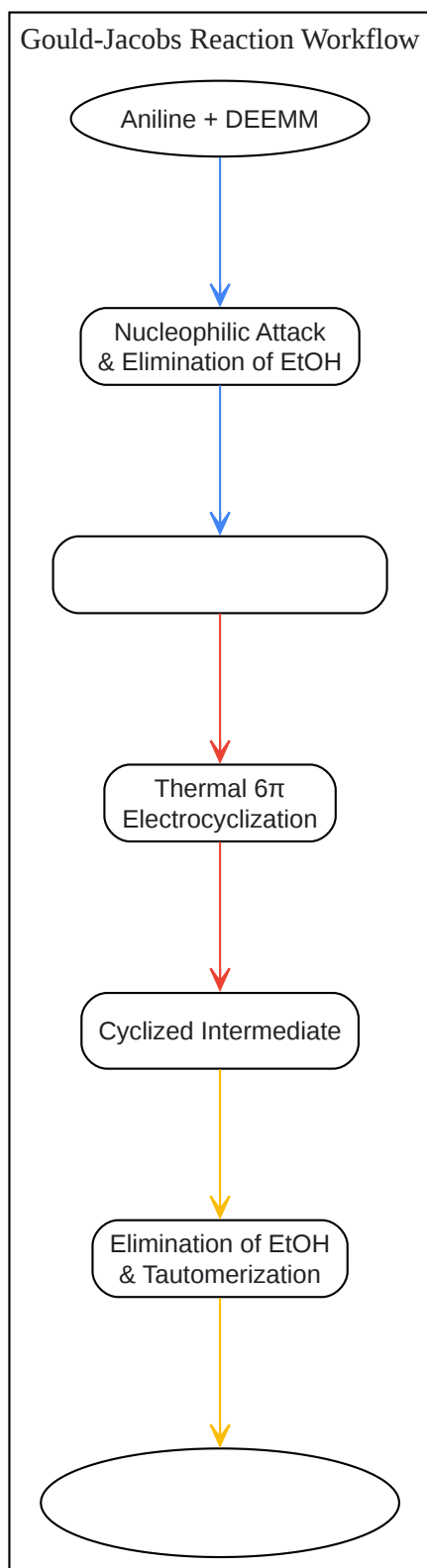
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Caption: General mechanism of nucleophilic vinylic substitution.

Cornerstone of Heterocyclic Synthesis: The Gould-Jacobs Reaction

One of the most powerful applications of the ethoxymethylidene group is in the synthesis of quinoline and 4-hydroxyquinoline derivatives, which are core scaffolds in many antimalarial and antibacterial drugs.^[11] The Gould-Jacobs reaction accomplishes this by reacting an aniline with DEEMM.^{[12][13]}

The mechanism proceeds through an initial nucleophilic attack by the aniline nitrogen onto the β -carbon of DEEMM, followed by the elimination of ethanol to form an anilidomethylenemalonate intermediate.^{[11][14]} This intermediate then undergoes a thermally induced 6-electron cyclization, followed by another elimination of ethanol and tautomerization, to yield the stable 4-hydroxyquinoline product.^{[11][12]} This reaction is particularly effective for anilines bearing electron-donating groups in the meta-position.^[11]



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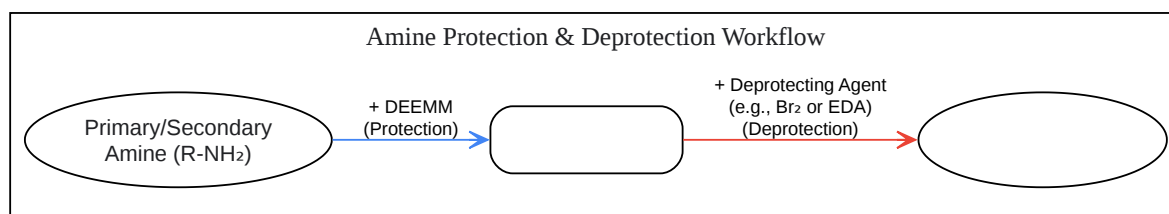
Caption: Key stages of the Gould-Jacobs quinoline synthesis.

Beyond quinolines, ethoxymethylidene reagents are used to construct a vast array of other heterocyclic systems, including pyrimidines, pyridones, and tetrazolo[1,5-a]pyrimidines, by reacting with different binucleophiles like aminotetrazoles or cyanoacetanilides.[8][15][16]

An Orthogonal Amine Protecting Group

In multi-step synthesis, particularly in peptide and medicinal chemistry, the temporary protection of functional groups is essential to ensure chemoselectivity.[17][18] The ethoxymethylidene group, via DEEMM, serves as an effective protecting group for primary and secondary amines.[19]

The protection occurs through the same nucleophilic substitution mechanism, forming a stable 2,2-bis(ethoxycarbonyl)vinyl (BECV) derivative.[19] This group is robust and stable under various reaction conditions but can be cleanly removed when desired. A key advantage is its orthogonality to common amine protecting groups like Boc (removed by acid) and Fmoc (removed by base), adding a valuable tool to the synthetic chemist's arsenal.[19] Deprotection can be achieved using reagents like bromine in chloroform or ethylenediamine.[19]



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Caption: Workflow for amine protection using DEEMM.

Applications in Drug Development

The synthetic utility of the ethoxymethylidene group translates directly into significant applications in the pharmaceutical industry. Its ability to facilitate the construction of complex heterocyclic scaffolds is particularly impactful.

- **Quinolone Antibiotics:** The Gould-Jacobs reaction is a foundational method for producing the quinoline core of many antibacterial agents, including nalidixic acid and intermediates for widely prescribed fluoroquinolones like Norfloxacin.[\[4\]](#)[\[11\]](#)
- **Antimalarial Drugs:** The quinoline scaffold is also central to numerous antimalarial compounds, and ethoxymethylidene-based syntheses are employed in their development.[\[11\]](#)
- **Agrochemicals:** Beyond pharmaceuticals, DEEMM is a key intermediate in the manufacturing of pesticides and herbicides that are vital for modern agriculture.[\[1\]](#)[\[4\]](#)

The role of DEEMM as a versatile organic intermediate streamlines the synthesis of these vital compounds, enabling more efficient production and development cycles.[\[1\]](#)[\[5\]](#)

Experimental Protocols: A Self-Validating System

The following protocol outlines the initial step of the Gould-Jacobs reaction, a representative application of DEEMM. The causality behind each step is explained to ensure a self-validating and reproducible workflow.

Protocol: Synthesis of Diethyl 2-((phenylamino)methylene)malonate

- **Objective:** To synthesize the key intermediate for the Gould-Jacobs reaction by reacting aniline with DEEMM.
- **Materials:**
 - Aniline (1.0 eq)
 - Diethyl ethoxymethylidenemalonate (DEEMM) (1.1 eq)
 - Ethanol (solvent)
 - Reaction flask with magnetic stirrer and reflux condenser
- **Procedure:**

- **Reagent Dissolution:** Dissolve aniline (1.0 eq) in absolute ethanol in the reaction flask. Causality: Using a solvent ensures homogeneity and facilitates molecular collisions between reactants.
- **Addition of DEEMM:** Add DEEMM (1.1 eq) to the solution at room temperature with stirring. A slight excess of DEEMM ensures the complete consumption of the limiting aniline reactant.
- **Reaction Monitoring:** Stir the mixture at room temperature. The reaction is often exothermic. The progress can be monitored by Thin Layer Chromatography (TLC) by observing the consumption of the aniline starting material. Causality: TLC provides a rapid, qualitative assessment of the reaction's progress, preventing premature or unnecessarily long reaction times.
- **Initiating Crystallization:** Upon completion, the product often begins to crystallize from the solution. The process can be aided by cooling the mixture in an ice bath. Causality: Lowering the temperature decreases the solubility of the product, promoting crystallization and simplifying isolation.
- **Isolation:** Collect the precipitated solid product by vacuum filtration.
- **Washing:** Wash the collected solid with a small amount of ice-cold ethanol. Causality: Washing with a cold solvent removes soluble impurities without significantly re-dissolving the desired product, thus increasing its purity.
- **Drying:** Dry the product under vacuum to remove residual solvent. The resulting anilidomethylenemalonate is typically of sufficient purity for the subsequent thermal cyclization step.^[14]

Summary and Future Outlook

The ethoxymethylidene functional group is a powerful and versatile tool in organic synthesis, primarily due to the reactivity imparted by its unique electronic structure when activated by electron-withdrawing groups. Its role as a C3 synthon in nucleophilic vinylic substitution reactions enables the efficient construction of a diverse array of molecular structures. Its prominence in the Gould-Jacobs reaction for synthesizing quinolines and its utility as an orthogonal amine protecting group underscore its importance in medicinal chemistry and drug

development. As the demand for novel, complex bioactive molecules continues to grow, the strategic application of the ethoxymethylidene group and its associated reagents will undoubtedly remain a key strategy in the synthetic chemist's toolkit, facilitating innovation in both academic and industrial research.

References

- Gould–Jacobs reaction - Wikiwand. [\[Link\]](#)
- Gould–Jacobs reaction - Wikipedia. [\[Link\]](#)
- Organic Chemistry - Gould-Jacobs Reaction Mechanism - YouTube. [\[Link\]](#)
- The reactions of 2-ethoxymethylidene-3-oxo esters and their analogues with 5-aminotetrazole as a way to novel azaheterocycles - PubMed. [\[Link\]](#)
- Reactions of diethyl 2-(ethoxymethylene)malonate with 2-cyanoacetanilides: Unexpected transfer of the ethoxymethylene moiety - ResearchGate. [\[Link\]](#)
- The reactions of 2-ethoxymethylidene-3-oxo esters and their analogues with 5-aminotetrazole as a way to novel azaheterocycles - ResearchGate. [\[Link\]](#)
- Gould Jacobs Quinoline forming reaction - Biotage. [\[Link\]](#)
- Gould-Jacobs Reaction - Merck Index. [\[Link\]](#)
- EMCA and DEEM as Michael reagents used in organic synthesis - ResearchGate. [\[Link\]](#)
- diethyl methylenemalonate - Organic Syntheses Procedure. [\[Link\]](#)
- The Chemistry of Diethyl Ethoxymethylenemalonate: Synthesis and Industrial Impact - NINGBO INNO PHARMCHEM CO.,LTD. [\[Link\]](#)
- ethyl ethoxymethylenemalonate - Organic Syntheses Procedure. [\[Link\]](#)
- Alkoxyalkylation of Electron-Rich Aromatic Compounds - PMC - NIH. [\[Link\]](#)

- The Essential Role of Diethyl 2-(ethoxymethylene)malonate in Fine Chemical Synthesis - NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]
- Exploring Diethyl Ethoxymethylenemalonate: Properties and Applications - LinkedIn. [[Link](#)]
- Diethyl (ethoxymethylene)malonate | C₁₀H₁₆O₅ | CID 6871 - PubChem - NIH. [[Link](#)]
- Reactions of diethyl 2-(ethoxymethylene)malonate with 2-cyanoacetanilides: unexpected transfer of the ethoxymethylene moiety | Request PDF - ResearchGate. [[Link](#)]
- Protecting group - Wikipedia. [[Link](#)]
- Draw the products of the following reactions: e. diethyl malonate... | Study Prep in Pearson+. [[Link](#)]
- 13.10: Protecting Groups in Organic Synthesis - Chemistry LibreTexts. [[Link](#)]
- applications of temed in the pharmaceutical industry to accelerate drug development processes - BDMAEE. [[Link](#)]
- DEEMM: The Versatile Malonate Ester Driving Innovation in Pharmaceuticals and Agrochemicals - NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]
- Synthetic Applications of Diethyl Ethoxymethylenemalonate - ResearchGate. [[Link](#)]
- Protective Groups - Organic Chemistry Portal. [[Link](#)]
- Crystal Structure of 2-(Ethoxymethylene)malononitrile and DFT Evaluation of the C-H...N≡C Close Contacts Energy - ResearchGate. [[Link](#)]
- Crystal Structure of 2-(Ethoxymethylene)malononitrile and DFT Evaluation of the C-H...N≡C Close Contacts Energy - MDPI. [[Link](#)]
- 2,2-Bis(ethoxycarbonyl)vinyl (BECV) as a Versatile Amine Protecting Group for Selective Functional-Group Transformations. | Request PDF - ResearchGate. [[Link](#)]
- PROTECTING GROUPS FOR ORGANIC SYNTHESIS - Neliti. [[Link](#)]

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Sources

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. CAS 87-13-8: Diethyl (ethoxymethylene)malonate [cymitquimica.com]
- 4. innospk.com [innospk.com]
- 5. nbinno.com [nbinno.com]
- 6. researchgate.net [researchgate.net]
- 7. Diethyl (ethoxymethylene)malonate | C₁₀H₁₆O₅ | CID 6871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. Gould–Jacobs reaction - Wikiwand [wikiwand.com]
- 12. Gould–Jacobs reaction - Wikipedia [en.wikipedia.org]
- 13. Gould-Jacobs Reaction [drugfuture.com]
- 14. ablelab.eu [ablelab.eu]
- 15. The reactions of 2-ethoxymethylidene-3-oxo esters and their analogues with 5-aminotetrazole as a way to novel azaheterocycles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Protecting group - Wikipedia [en.wikipedia.org]
- 18. Protective Groups [organic-chemistry.org]
- 19. researchgate.net [researchgate.net]
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